

Application Notes and Protocols for the Quantification of Glyphosate Using Analytical Standards

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Compound of Interest

Compound Name: *Fallow master*

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These application notes provide detailed protocols for the quantification of glyphosate and its primary metabolite, aminomethylphosphonic acid (AMPA), in various matrices. The methodologies outlined are based on established analytical techniques, including Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS), ensuring high sensitivity and selectivity.

Introduction

Glyphosate, a broad-spectrum systemic herbicide, is one of the most widely used pesticides globally.^{[1][2]} Its extensive use has led to concerns about its potential impact on human health and the environment, necessitating robust and reliable analytical methods for its quantification in various samples.^{[3][4]} Due to its high polarity, low volatility, and lack of a strong chromophore, the analysis of glyphosate presents unique challenges.^{[1][5][6]} This document details validated protocols employing derivatization techniques followed by chromatographic separation and mass spectrometric detection.

Data Presentation: Quantitative Method Performance

The following tables summarize the quantitative performance data for the analytical methods described in this document. These parameters are critical for assessing the reliability and sensitivity of the methods.

Table 1: Method Detection and Quantification Limits

Analyte	Method	Matrix	Limit of Detection (LOD)	Limit of Quantification (LOQ)	Reference
Glyphosate	LC-MS/MS (FMOC Derivatization)	Water	0.05 µg/L	0.1 µg/L	[7]
AMPA	LC-MS/MS (FMOC Derivatization)	Water	0.05 µg/L	0.1 µg/L	[7]
Glyphosate	GC-MS (BSTFA Derivatization)	Soil	0.05 µg/mL	-	[1]
AMPA	GC-MS (BSTFA Derivatization)	Soil	0.08 µg/mL	-	[1]
Glyphosate	LC-MS/MS (Direct Injection)	Drinking Water	-	10 ng/L	[8]
AMPA	LC-MS/MS (Direct Injection)	Drinking Water	-	10 ng/L	[8]
Glyphosate	LC-MS/MS (FMOC Derivatization)	Honey	-	10 µg/kg	[9]
AMPA	LC-MS/MS (FMOC Derivatization)	Honey	-	10 µg/kg	[9]

Glyphosate	LC-MS/MS	Tea	4.35 ppb	14.51 ppb	[10]
Glyphosate	LC-MS/MS	Urine	-	0.1 µg/L	[4]
AMPA	LC-MS/MS	Urine	-	0.5 µg/L	[4]

Table 2: Recovery and Precision Data

Analyte	Method	Matrix	Spiking Level	Recovery (%)	Relative Standard Deviation (RSD) (%)	Reference
Glyphosate	GC-MS (BSTFA Derivatization)	Soil	-	97-102	-	[1]
AMPA	GC-MS (BSTFA Derivatization)	Soil	-	97-102	-	[1]
Glyphosate	LC-MS/MS (FMOCDerivatization)	Water	0.01 µg/L	95	<20	[7]
AMPA	LC-MS/MS (FMOCDerivatization)	Water	0.01 µg/L	98	<20	[7]
Glyphosate	LC-MS/MS	Tea	20, 40, 100 ppb	70-100	<20	[10]
Glyphosate	LC-MS/MS	Food Matrices	20-500 ng/g	70-120	<25	[11]
N-acetyl glyphosate	LC-MS/MS	Food Matrices	20-500 ng/g	70-120	-	[11]
Glufosinate	LC-MS/MS	Food Matrices	20-500 ng/g	70-120	<25	[11]

Experimental Protocols

Protocol 1: Quantification of Glyphosate and AMPA in Water by LC-MS/MS with FMOCC Derivatization (Based on ISO 16308)

This protocol describes the determination of dissolved glyphosate and AMPA in drinking water, groundwater, and surface water.[\[12\]](#)

1. Principle: Glyphosate and AMPA are derivatized with 9-fluorenylmethylchloroformate (FMOCC-Cl) to decrease their polarity and enhance their retention on a reversed-phase HPLC column.[\[12\]](#)[\[13\]](#) The derivatized compounds are then analyzed by HPLC coupled with tandem mass spectrometry (HPLC-MS/MS).[\[12\]](#)

2. Reagents and Materials:

- Glyphosate and AMPA analytical standards
- 9-fluorenylmethylchloroformate (FMOCC-Cl)
- Boric acid
- Sodium hydroxide (NaOH)
- Hydrochloric acid (HCl)
- Acetonitrile (ACN), HPLC grade
- Methanol (MeOH), HPLC grade
- Water, ultrapure
- Solid Phase Extraction (SPE) cartridges (if concentration is needed)

3. Standard Solution Preparation:

- Prepare individual stock solutions of glyphosate and AMPA (e.g., 1000 mg/L) in ultrapure water.

- Prepare working standard solutions by diluting the stock solutions to the desired concentrations (e.g., 0.1 to 100 µg/L).

4. Sample Preparation and Derivatization:

- Filter the water sample through a 0.45 µm membrane filter.
- To a 10 mL aliquot of the filtered sample, add an internal standard.
- Add 1 mL of borate buffer (pH 9).
- Add 1 mL of FMOCl solution (in acetonitrile) and vortex immediately.
- Allow the reaction to proceed for at least 1 hour at room temperature.
- Acidify the sample with HCl to pH 2-3.
- If necessary, perform solid-phase extraction (SPE) for sample cleanup and concentration.
[\[12\]](#)

5. LC-MS/MS Analysis:

- HPLC System: A high-performance liquid chromatography system.
- Column: A C18 reversed-phase column (e.g., 150 mm x 2.1 mm, 3.5 µm).
- Mobile Phase: A gradient of (A) ammonium acetate in water and (B) acetonitrile.
- Mass Spectrometer: A tandem mass spectrometer equipped with an electrospray ionization (ESI) source, operated in negative ion mode.
- MRM Transitions: Monitor the specific precursor-to-product ion transitions for FMOCl-derivatized glyphosate and AMPA.[\[13\]](#) Common transitions are m/z 390 → 150 for glyphosate-FMOCl and m/z 332 → 110 for AMPA-FMOCl.[\[13\]](#)

6. Quality Control:

- Analyze a procedural blank, a spiked blank, and a duplicate sample with each batch of samples.
- The recovery of the spiked blank should be within 70-120%.
- The relative standard deviation of the duplicate samples should be less than 20%.

Protocol 2: Quantification of Glyphosate and AMPA in Soil by GC-MS with BSTFA Derivatization

This protocol is suitable for the analysis of glyphosate and AMPA in soil samples.

1. Principle: Glyphosate and AMPA are extracted from the soil matrix and then derivatized with N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) to increase their volatility for GC analysis.^[1] The derivatized analytes are then quantified by GC-MS.

2. Reagents and Materials:

- Glyphosate and AMPA analytical standards
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Ammonium hydroxide (NH₄OH)
- Dichloromethane (DCM)
- Pyridine
- Methanol

3. Standard Solution Preparation:

- Prepare stock solutions of glyphosate and AMPA in methanol.
- Prepare working standard solutions for calibration.

4. Sample Preparation and Derivatization:

- To 1 g of soil sample, add 6 mL of 2M NH₄OH for extraction.
- Add 2 mL of DCM and centrifuge. Repeat the extraction three times.
- Combine the supernatants and dry under a stream of nitrogen.
- Add 300 µL of BSTFA with 1% TMCS to the dried extract.[\[1\]](#)
- Heat the sample at 60°C for 30-45 minutes to complete the derivatization.[\[1\]](#)

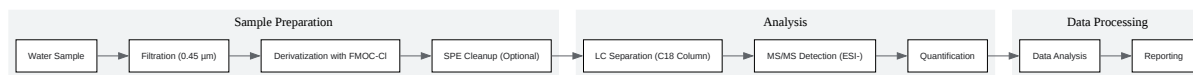
5. GC-MS Analysis:

- GC System: A gas chromatograph with a split/splitless injector.
- Column: A capillary column suitable for pesticide analysis (e.g., DB-5ms).
- Carrier Gas: Helium.
- Injector Temperature: 250°C.
- Oven Temperature Program: Start at 70°C, then ramp to 280°C.
- Mass Spectrometer: A mass spectrometer operated in electron ionization (EI) mode.
- Acquisition Mode: Selected Ion Monitoring (SIM) of characteristic ions for the derivatized analytes.

6. Quality Control:

- Analyze a method blank, a matrix spike, and a duplicate sample with each batch.
- The recovery for the matrix spike should be within acceptable limits (e.g., 80-120%).

Mandatory Visualizations



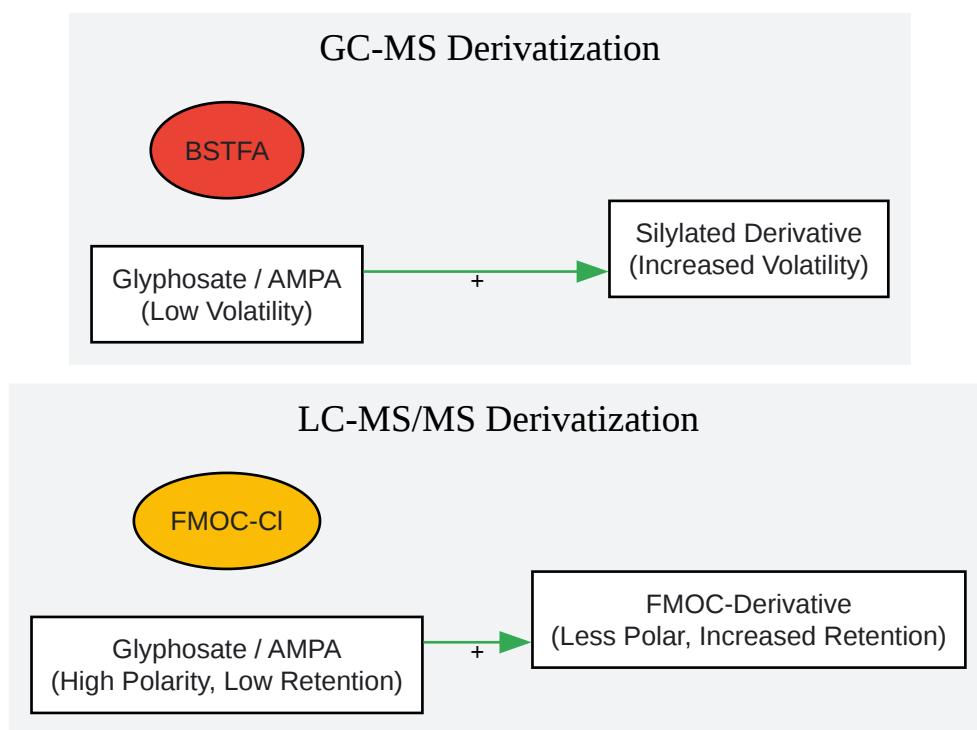
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Caption: LC-MS/MS workflow for glyphosate and AMPA quantification.



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Caption: GC-MS workflow for glyphosate and AMPA quantification in soil.



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Caption: Derivatization strategies for glyphosate and AMPA analysis.

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